

overcoming transient inhibition of analog-sensitive BUR1 kinases

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Compound of Interest

Compound Name: *BUR1*

Cat. No.: *B15542163*

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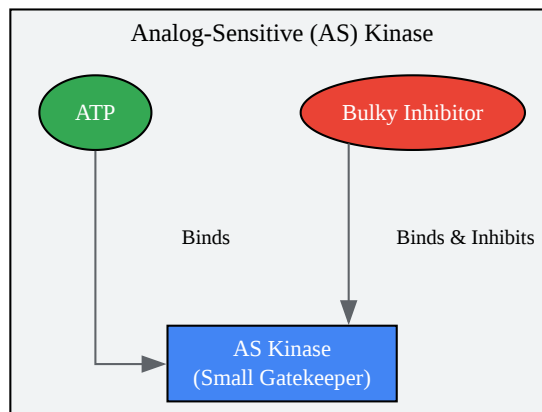
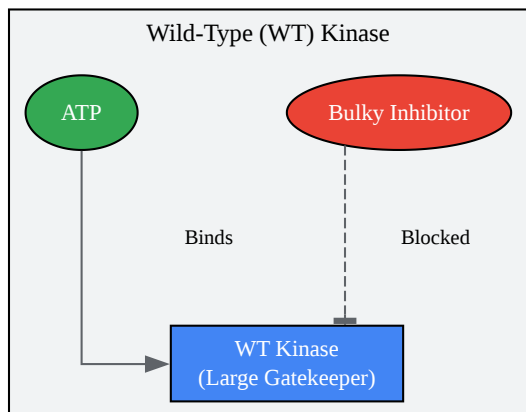
Technical Support Center: Analog-Sensitive (AS) BUR1 Kinase

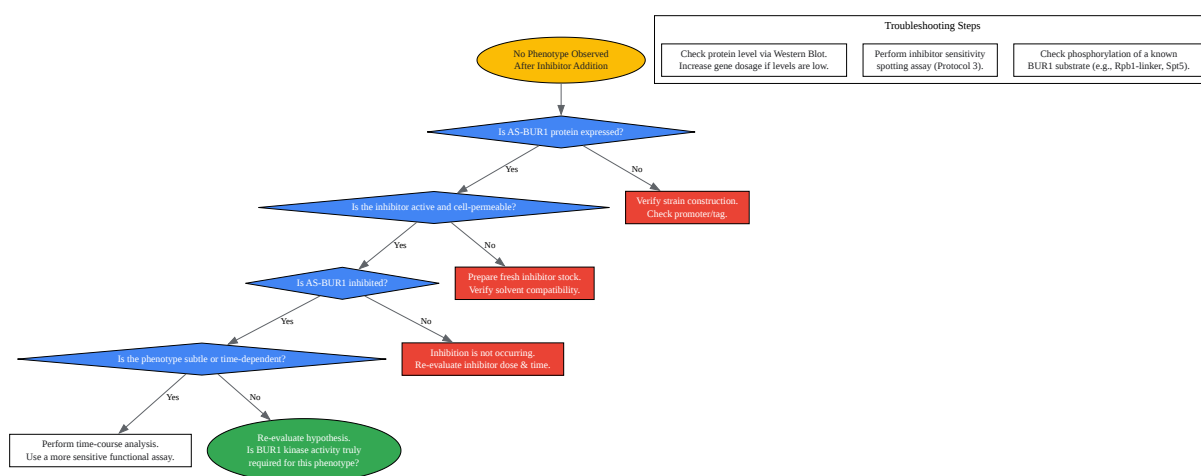
Welcome to the technical support center for researchers utilizing analog-sensitive (AS) **BUR1** kinase technology. This resource provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to help you overcome common challenges during your experiments, with a focus on addressing the transient nature of kinase inhibition.

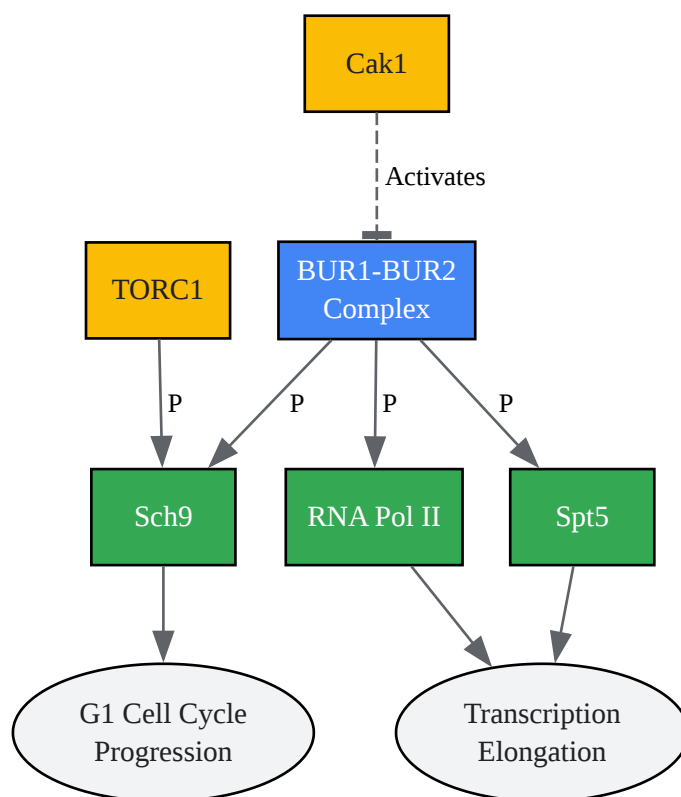
Frequently Asked Questions (FAQs)

Q1: What is the analog-sensitive (AS) **BUR1** kinase system and how does it work?

A: The analog-sensitive (AS) kinase system is a chemical-genetic technique that allows for the highly specific and rapid inhibition of a single kinase in a cellular context.^[1] The strategy involves engineering the kinase of interest, in this case, **BUR1**, by mutating a critical "gatekeeper" residue in its ATP-binding pocket.^[2] This mutation, typically to a smaller amino acid like glycine or alanine, creates an enlarged pocket that can accommodate a bulky, modified ATP analog inhibitor (e.g., 1-NM-PP1, CMK). This bulky inhibitor is unable to bind to wild-type kinases, ensuring high specificity.^{[2][3]} This "bump-hole" approach enables researchers to control the activity of **BUR1** with high temporal resolution.^[4]







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References

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